

Application Notes and Protocols for Formulation with Sodium Lauroyl Lactylate

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Compound of Interest

Compound Name: *Lauroyl lactylate*

CAS No.: *48075-52-1*

Cat. No.: *B12729394*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium **Lauroyl Lactylate** (SLL) is an anionic surfactant and emulsifier derived from natural and renewable resources, specifically lactic acid and lauric acid from coconut or palm oil.[1][2] It is widely recognized for its mildness, moisturizing properties, and biocompatibility, making it an increasingly attractive excipient in pharmaceutical and drug delivery applications.[1][3] SLL's primary functions in formulations include acting as an oil-in-water (O/W) emulsifier, a gentle cleansing agent (surfactant), and a stabilizer in creams and lotions.[1][4] Its inherent antimicrobial properties, derived from lauric acid, and its ability to enhance skin hydration offer additional benefits in topical and transdermal drug delivery systems.[1][4] This document provides detailed application notes and model protocols for utilizing Sodium **Lauroyl Lactylate** in the development of advanced drug delivery systems.

Data Presentation: Physicochemical and Performance Characteristics

The following tables summarize key quantitative data for Sodium **Lauroyl Lactylate**, which are essential for formulation design.

Table 1: Physicochemical Properties of Sodium **Lauroyl Lactylate**

Property	Value	Reference
Appearance	Waxy Solid / White to off-white powder	[1][5]
Type	Anionic Surfactant/Emulsifier	[1]
HLB Value	14.4	[5]
Critical Micelle Concentration (CMC)	~700 µM in PBS	[6]
Saponification Value (mg KOH/g)	175 - 210	[5]
Acid Value (mg KOH/g)	50 - 70	[5]
pH Compatibility	4.0 - 9.0	[4]
Solubility	Soluble in oils, dispersible in water	[1]

Table 2: Performance in Mixed Surfactant Systems (SLL and Sodium Lauroyl Glycinate - SLG)

Mole Fraction of SLL (α SLL)	Property	Observation	Reference
0.4	Surface Tension (ycmc)	Minimum value of 22.6 mN/m, indicating highest surface activity.	[7]
0.4	Foaming Properties	Best foaming performance.	[7]
0.6	Wetting Ability	Best wetting performance.	[7]
0.8	Dynamic Adsorption	Optimum dynamic adsorption properties.	[7]

Application Note 1: Topical Drug Delivery Systems

Sodium **Lauroyl Lactylate** is an excellent candidate for topical drug delivery systems due to its emulsifying, moisturizing, and skin-friendly nature.[3] Its molecular structure allows for interaction with lipid bilayers, suggesting a potential to act as a permeation enhancer by disrupting the stratum corneum, thereby facilitating drug absorption into the skin.[8][9]

Experimental Protocol 1: Formulation of a Topical Cream with a Model API

This protocol describes the formulation of a 1% (w/w) topical cream using Sodium **Lauroyl Lactylate** as the primary O/W emulsifier.

Materials:

- Active Pharmaceutical Ingredient (API)
- Sodium **Lauroyl Lactylate** (SLL)
- Sodium Stearoyl Lactylate (SSL) (Co-emulsifier)
- Cetearyl Alcohol (Thickener/Stabilizer)

- Caprylic/Capric Triglyceride (Oil Phase)
- Glycerin (Humectant)
- Xanthan Gum (Aqueous Phase Thickener)
- Phenoxyethanol (Preservative)
- Purified Water

Equipment:

- Homogenizer (e.g., rotor-stator)
- Two temperature-controlled water baths
- Beakers and stirring equipment
- pH meter

Procedure:

- Aqueous Phase Preparation:
 - In a beaker, disperse Xanthan Gum in Glycerin to form a slurry.
 - Add the slurry to Purified Water while stirring to avoid clumping.
 - Add Sodium **Lauroyl Lactylate** to the aqueous phase.[\[5\]](#)
 - Heat the aqueous phase to 75°C in a water bath.
- Oil Phase Preparation:
 - In a separate beaker, combine Caprylic/Capric Triglyceride, Cetearyl Alcohol, and Sodium Stearoyl Lactylate.[\[5\]](#)
 - Heat the oil phase to 75°C in a separate water bath until all components are melted and uniform.

- Disperse the API into the heated oil phase and stir until fully dissolved.
- Emulsification:
 - Slowly add the oil phase to the aqueous phase while homogenizing at a moderate speed (e.g., 5000 rpm) for 5-10 minutes.
 - Continue homogenization while allowing the emulsion to cool.
- Final Steps:
 - Once the emulsion has cooled to below 40°C, add the preservative (Phenoxyethanol) and mix until uniform.
 - Adjust the pH to a skin-compatible range (e.g., 5.5 - 6.5) using a suitable pH adjuster if necessary.
 - Allow the cream to cool to room temperature with gentle stirring.

Application Note 2: Nanoemulsion-Based Drug Delivery

Nanoemulsions are nanometer-sized droplets of one liquid dispersed in another, offering a promising vehicle for poorly water-soluble drugs by increasing their surface area and bioavailability.^{[10][11]} With a high HLB value of 14.4, SLL is well-suited for creating stable O/W nanoemulsions.^{[5][12]}

Experimental Protocol 2: Formulation of a Drug-Loaded Nanoemulsion

This protocol outlines the preparation of a drug-loaded nanoemulsion using the high-pressure homogenization method.

Materials:

- Poorly water-soluble API

- Medium-Chain Triglyceride (MCT) Oil (Oil Phase)
- Sodium **Lauroyl Lactylate** (SLL) (Surfactant)
- Polysorbate 80 (Co-surfactant)
- Glycerin (Tonicity agent)
- Purified Water

Equipment:

- High-pressure homogenizer
- Magnetic stirrer and hot plate
- Ultrasonic bath

Procedure:

- Oil Phase Preparation:
 - Dissolve the API in MCT oil. Gentle heating and sonication may be applied to facilitate dissolution.
- Aqueous Phase Preparation:
 - Dissolve Sodium **Lauroyl Lactylate**, Polysorbate 80, and Glycerin in Purified Water.
 - Heat both the oil and aqueous phases to 60°C.
- Pre-emulsion Formation:
 - Add the oil phase to the aqueous phase while stirring at high speed (e.g., 2000 rpm) for 15 minutes to form a coarse pre-emulsion.
- Homogenization:
 - Pass the pre-emulsion through a high-pressure homogenizer.

- Homogenize at a pressure of 15,000-20,000 psi for 3-5 cycles.
- Collect the resulting nanoemulsion in a sterile container and cool to room temperature.

Evaluation Protocols

Protocol 3: Physicochemical Characterization of Nanoemulsions

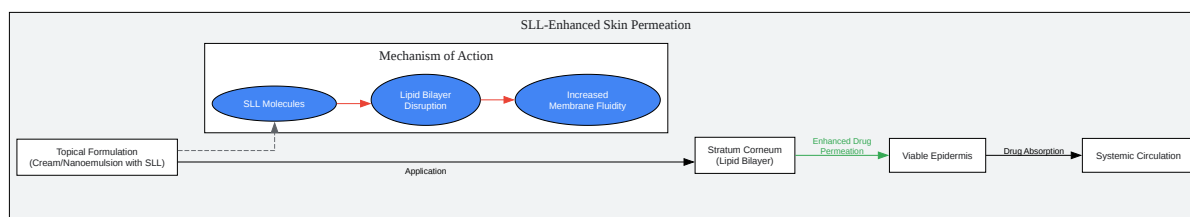
- Droplet Size and Polydispersity Index (PDI):
 - Dilute the nanoemulsion with purified water to an appropriate concentration.
 - Measure the mean droplet size and PDI using Dynamic Light Scattering (DLS). A PDI value below 0.3 indicates a narrow and uniform size distribution.[\[13\]](#)
- Zeta Potential:
 - Dilute the nanoemulsion with purified water.
 - Measure the zeta potential using a zetameter. A value of ± 30 mV or greater suggests good physical stability due to electrostatic repulsion between droplets.
- Drug Entrapment Efficiency (EE%):
 - Separate the free, un-entrapped drug from the nanoemulsion using a centrifugation technique (e.g., ultrafiltration).
 - Quantify the amount of free drug in the supernatant using a validated analytical method (e.g., HPLC).
 - Calculate the EE% using the following formula: $EE\% = [(Total\ Drug - Free\ Drug) / Total\ Drug] \times 100$

Protocol 4: Stability Testing of Formulations

- Thermodynamic Stability:

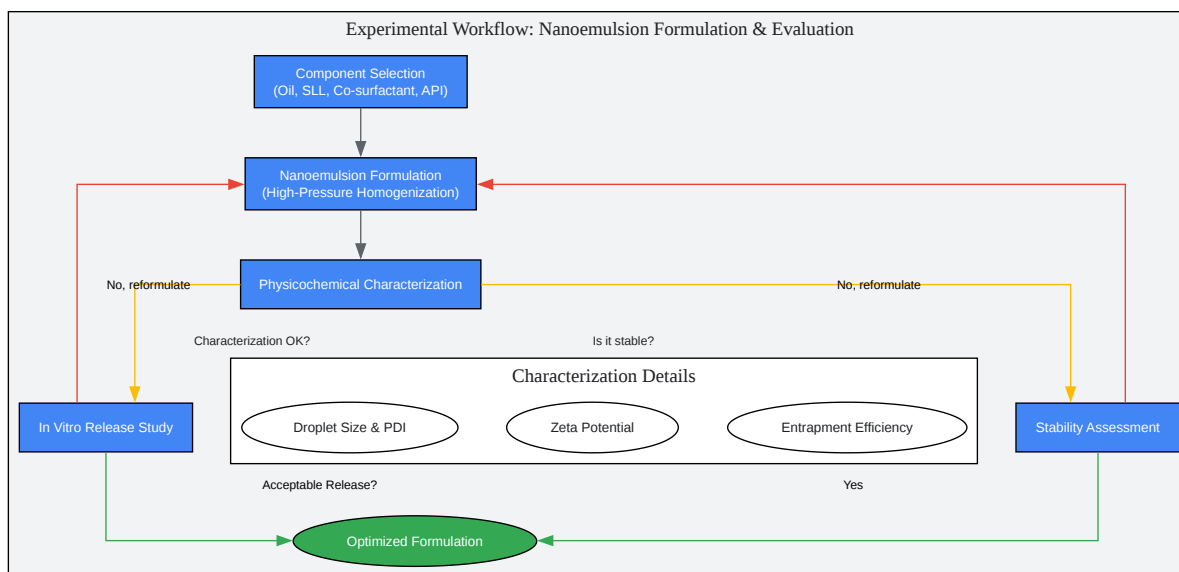
- Freeze-Thaw Cycling: Subject the formulation to at least three cycles of freezing at -20°C for 48 hours followed by thawing at 40°C for 48 hours. Observe for any phase separation, creaming, or cracking.
- Centrifugation: Centrifuge the formulation at 3500 rpm for 30 minutes and observe for any signs of instability.
- Long-Term Stability:
 - Store the formulation in sealed containers at different ICH-recommended conditions (e.g., 25°C/60% RH and 40°C/75% RH).
 - At predetermined time points (e.g., 0, 1, 3, and 6 months), evaluate the formulation for changes in physical appearance, pH, viscosity, droplet size, and drug content.

Mandatory Visualizations



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Caption: Proposed mechanism of SLL-enhanced skin permeation.



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- To cite this document: BenchChem. [Application Notes and Protocols for Formulation with Sodium Lauroyl Lactylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12729394/docs#application-notes-and-protocols-for-formulation-with-sodium-lauroyl-lactylate>]

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